

# An In-depth Technical Guide to 2-(2,2-Difluorocyclopropyl)ethanol

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## Compound of Interest

Compound Name: 2-(2,2-Difluorocyclopropyl)ethanol

Cat. No.: B180354

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This technical guide provides a comprehensive overview of **2-(2,2-Difluorocyclopropyl)ethanol**, a fluorinated organic compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical identifiers, physical properties, safety information, and potential synthetic approaches.

## Core Compound Identifiers and Properties

**2-(2,2-Difluorocyclopropyl)ethanol** is a niche chemical with specific identifiers and properties crucial for its application in research and development. The primary identifier for this compound is its CAS number, which is 117284-59-0.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

A summary of its key identifiers and physicochemical properties is presented in the table below for easy reference and comparison.

Identifier	Value	Source
CAS Number	117284-59-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C5H8F2O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	122.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	C1C(C1(F)F)CCO	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	>97%	
Storage Conditions	Inert atmosphere, 2-8°C	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(2,2-Difluorocyclopropyl)ethanol** is not readily available in the public domain, a general understanding of its synthesis can be derived from methods used for structurally similar compounds, such as gem-difluorocyclopropanes and other fluoro-alcohols.

The synthesis of the gem-difluorocyclopropane moiety is a key step. Modern methods often utilize Ruppert-Prakash or Dolbier reagents for the difluorocyclopropanation of alkenes. These approaches are favored for preparing advanced building blocks for drug discovery due to their compatibility with various functional groups.

A plausible synthetic route to **2-(2,2-Difluorocyclopropyl)ethanol** could involve the difluorocyclopropanation of a suitable alkene precursor followed by hydroboration-oxidation or another method to introduce the ethanol side chain.

A generalized experimental protocol for a related compound, 2,2-difluoroethanol, involves a two-step process:

- **Formation of 2,2-difluoroethyl acetate:** 1-chloro-2,2-difluoroethane is reacted with an alkali metal salt of acetic acid (e.g., potassium acetate) in a suitable solvent like dimethyl sulfoxide. The mixture is heated to facilitate the reaction, resulting in the formation of 2,2-difluoroethyl acetate.
- **Transesterification:** The resulting 2,2-difluoroethyl acetate is then transesterified in the presence of an alcohol (commonly methanol) and a base (such as sodium methoxide or sodium hydroxide) to yield 2,2-difluoroethanol. The final product is typically purified by distillation.

It is important to note that this is a generalized procedure for a related molecule and would require optimization and adaptation for the synthesis of **2-(2,2-Difluorocyclopropyl)ethanol**.

## Applications in Drug Development

The introduction of fluorine atoms into drug candidates is a common strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability. The difluorocyclopropyl group, in particular, is a valuable motif. Its strained ring system and the

presence of fluorine atoms can significantly influence the conformational preferences and electronic properties of a molecule. While specific applications of **2-(2,2-Difluorocyclopropyl)ethanol** in drug development are not widely documented, its structural features suggest its potential as a building block in the synthesis of novel therapeutic agents. It can be used to introduce the 2,2-difluorocyclopropyl moiety into larger, more complex molecules.

## Safety Information

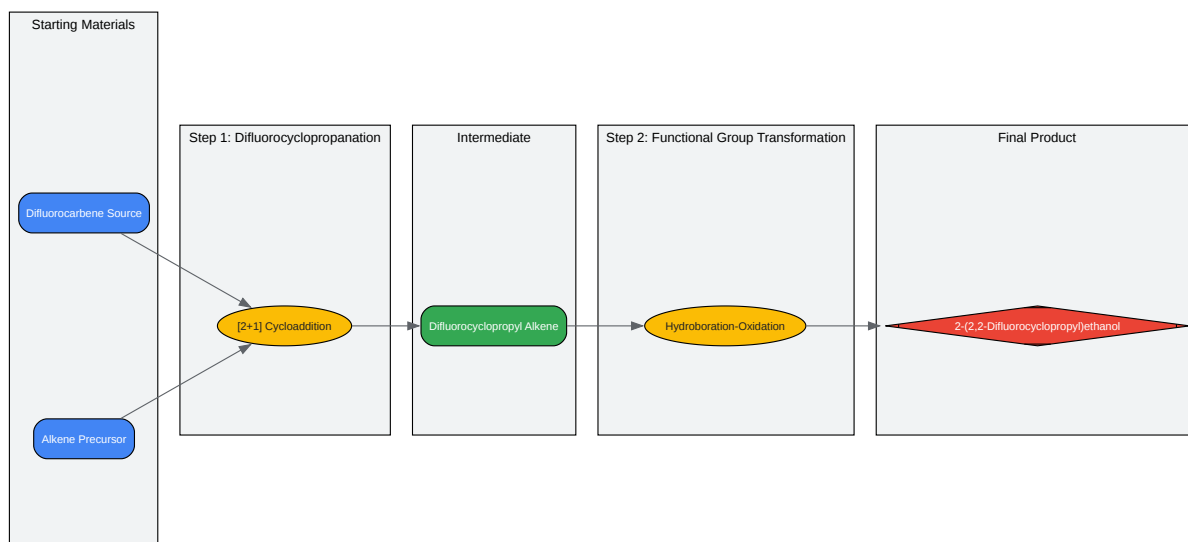
A specific Safety Data Sheet (SDS) for **2-(2,2-Difluorocyclopropyl)ethanol** (CAS 117284-59-0) was not found. However, safety information for structurally related compounds provides an indication of the potential hazards. For (2,2-Difluorocyclopropyl)methanol, the GHS classification indicates it is a flammable liquid and vapor (Category 3).<sup>[5]</sup> Safety precautions for this related compound include keeping it away from heat and ignition sources, using non-sparking tools, and wearing protective equipment.<sup>[5]</sup>

For 2,2-Difluoroethanol, a related fluorinated alcohol, precautionary statements emphasize thorough washing after handling, use in a well-ventilated area, and keeping it away from heat and open flames.<sup>[6]</sup> First aid measures for this compound include removing the individual to fresh air if inhaled and rinsing the skin or eyes with water upon contact.<sup>[6]</sup>

Given the flammability and potential irritation hazards of similar fluorinated compounds, it is imperative to handle **2-(2,2-Difluorocyclopropyl)ethanol** with appropriate personal protective equipment in a well-ventilated fume hood, away from ignition sources.

## Visualized Synthetic Workflow

The following diagram illustrates a generalized synthetic workflow for the preparation of **2-(2,2-Difluorocyclopropyl)ethanol**, based on common organic synthesis techniques.



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Caption: A generalized synthetic workflow for **2-(2,2-Difluorocyclopropyl)ethanol**.

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## References

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